

Hexamethyldisiloxane: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexamethyldisiloxane

Cat. No.: B120664

[Get Quote](#)

An in-depth technical guide on **Hexamethyldisiloxane** (HMDSO), detailing its chemical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

Hexamethyldisiloxane, commonly abbreviated as HMDSO, is an organosilicon compound with the formula $\text{O}[\text{Si}(\text{CH}_3)_3]_2$.^[1] It is a volatile, colorless liquid that serves as a key reagent and solvent in a multitude of scientific and industrial applications.^{[1][2]} This guide provides a detailed overview of its properties, synthesis, and significant applications in research and development.

Core Properties of Hexamethyldisiloxane

Hexamethyldisiloxane is characterized by its low viscosity, low surface tension, and high volatility. Its chemical inertness, coupled with its ability to act as a source of the trimethylsilyl functional group, makes it a versatile compound in organic synthesis.^{[3][4]}

Physicochemical Data

The fundamental physicochemical properties of **Hexamethyldisiloxane** are summarized in the table below for easy reference.

Property	Value
CAS Number	107-46-0
Molecular Weight	162.38 g/mol [2]
Molecular Formula	C ₆ H ₁₈ OSi ₂ [5]
Appearance	Colorless liquid[1]
Density	0.764 g/mL at 20 °C
Boiling Point	100-101 °C[1]
Melting Point	-59 °C[3]
Refractive Index	n ₂₀ /D 1.377
Vapor Pressure	43 hPa at 20 °C[1]

Identification and Nomenclature

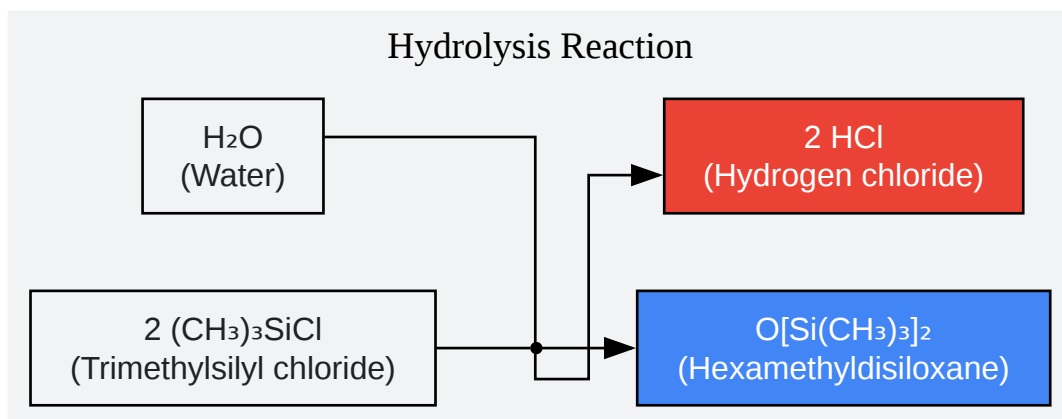
For unambiguous identification in research and documentation, the following identifiers and synonyms are associated with **Hexamethyldisiloxane**.

Identifier Type	Identifier
IUPAC Name	Hexamethyldisiloxane
Synonyms	HMDSO, MM, Bis(trimethylsilyl) ether, Bis(trimethylsilyl) oxide[1]
EC Number	203-492-7[5]
PubChem CID	24764[1]
Beilstein Reference	1736258[1]

Synthesis of Hexamethyldisiloxane

The primary industrial synthesis of **Hexamethyldisiloxane** involves the hydrolysis of trimethylsilyl chloride (TMSCl). This reaction is straightforward and yields hydrogen chloride as

a byproduct.[1][2]



[Click to download full resolution via product page](#)

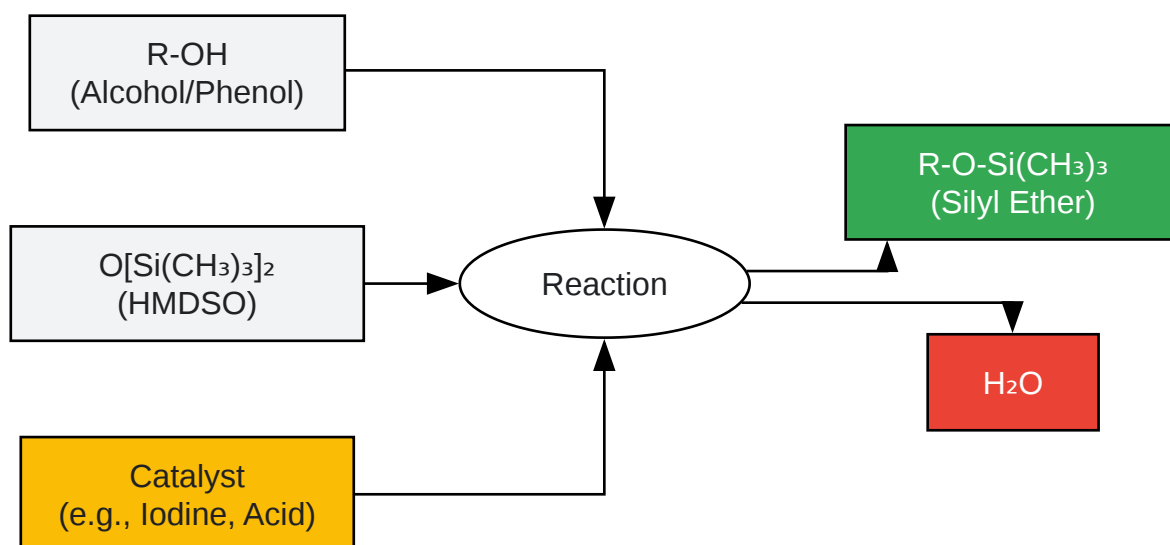
Synthesis of **Hexamethyldisiloxane** via hydrolysis of trimethylsilyl chloride.

Applications in Research and Drug Development

Hexamethyldisiloxane's unique properties lend it to a wide range of applications, particularly in organic synthesis and the pharmaceutical industry.

Silylating Agent in Organic Synthesis

The most prominent application of HMDSO is as a source of the trimethylsilyl (TMS) group.[4] It is widely used for the protection of various functional groups, such as alcohols, phenols, and carboxylic acids, by converting them into their corresponding trimethylsilyl ethers and esters.[2] [4] This protection strategy is crucial in multi-step organic syntheses.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexamethyldisiloxane: Really you need to know!! - CHEMCON is a Leading Manufacturer of Pharmaceutical Intermediates and Oilfield Chemicals [chemconspecialtychemicals.weebly.com]
- 2. Hexamethyldisiloxane - Wikipedia [en.wikipedia.org]
- 3. cscpl.com [cscpl.com]
- 4. nbinno.com [nbinno.com]
- 5. Unique Uses of Hexamethyldisiloxane in Pharmaceutical & Cosmetic Industries | Applications, Benefits & Safety in China [silane-chemical.com]
- To cite this document: BenchChem. [Hexamethyldisiloxane: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120664#hexamethyldisiloxane-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com